

Pharmacodynamic Profile at a Glance

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Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

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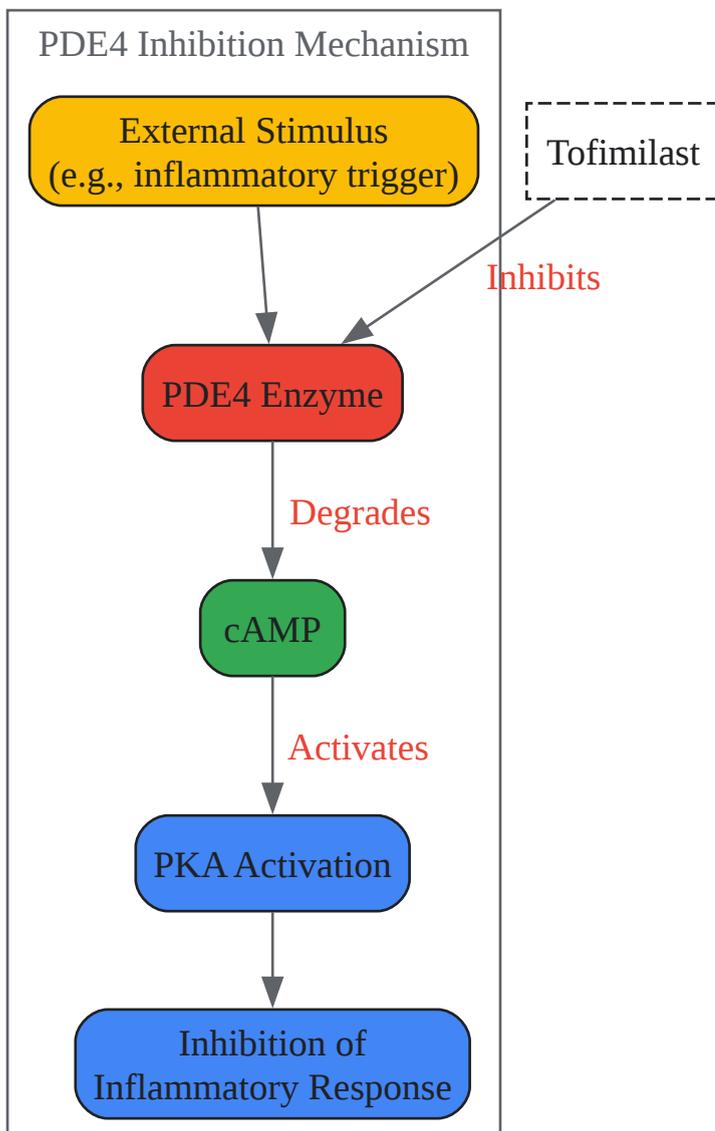
The table below summarizes the known information about **tofimilast**'s pharmacodynamics and contrasts it with the approved drug roflumilast.

Feature	Tofimilast	Roflumilast (For Context)
Primary Target	Phosphodiesterase-4 (PDE4) [1] [2] [3]	Phosphodiesterase-4 (PDE4) [4] [5] [6]
Mechanism of Action	PDE4 inhibitor, leading to increased intracellular cAMP levels [2] [3]	PDE4 inhibitor, leading to increased intracellular cAMP levels [4] [7] [5]
Reported Potency (IC ₅₀)	0.14 μ M (PDE4) [3]	Highly selective for PDE4; active metabolite (roflumilast N-oxide) is ~3-fold less potent [5]
Therapeutic Categories	Investigational agent for Asthma and COPD [1] [2]	Approved for severe COPD; topical forms for plaque psoriasis and seborrheic dermatitis [4]
Key Known Effects	Anti-inflammatory (inferred from PDE4 inhibition) [2]	Reduces activation of inflammatory cells (eosinophils, neutrophils, monocytes); decreases cytokine release [4] [7] [5]
Development Status	Investigational; used in clinical trials for asthma and COPD [1] [2]	Approved (oral for COPD, topical for dermatological conditions) [4]

Mechanism of Action and Signaling Pathway

Tofimilast is a potent inhibitor of Phosphodiesterase-4 (PDE4) [2] [3]. The general mechanism of PDE4 inhibitors involves blocking the degradation of intracellular **cyclic adenosine monophosphate (cAMP)**, a key second messenger [7] [8]. Elevated cAMP levels activate protein kinase A (PKA), which in turn suppresses the activation and release of various pro-inflammatory mediators.

The following diagram illustrates the core anti-inflammatory pathway mediated by PDE4 inhibition, which is applicable to **tofimilast**'s proposed mechanism.



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A specific study on a related PDE4 inhibitor (roflumilast-N-oxide) provides deeper insight into a potential immunomodulatory mechanism. Research indicates it can suppress CD4+ T-cell proliferation by interfering with the **NFAT (Nuclear Factor of Activated T-cells) signaling pathway** [9]. The proposed mechanism involves:

- Increased expression of the **IP3 receptor (IP3R)** [9].
- Suppression of **calcineurin activity** [9].
- This leads to decreased **IL-2** production, a critical growth factor for T-cell proliferation [9].

Status and Experimental Considerations

Tofimilast (also known as CP-325,366) was developed by Pfizer and has been used in clinical trials studying its treatment for asthma and chronic obstructive pulmonary disease (COPD) [1] [2]. However, it has not progressed to an approved drug, which explains the scarcity of detailed public data.

Available commercial sources list **tofimilast** as a research-grade chemical with a purity of $\geq 98\%$ and provide standard handling protocols, such as:

- **Storage:** -20°C for 3 years as a powder; -80°C for 1 year in solvent [2] [3].
- **Solubility:** Recommended to dissolve in DMSO, with a solubility of up to 45 mg/mL (132.56 mM) [3].

Comprehensive experimental protocols for key assays (e.g., PDE4 enzyme inhibition, cell-based anti-inflammatory models, in vivo efficacy studies) are not detailed in the available literature. Researchers would need to adapt standard protocols used for characterizing PDE4 inhibitors.

Research Recommendations

Given the limited data on **tofimilast**, your research may benefit from the following:

- **Consult Patent Literature:** Detailed pharmacological data is often disclosed in patent applications. Searching for the compound's alias "CP-325366" or its CAS number (185954-27-2) in patent databases may yield valuable experimental details.
- **Adapt Standard Assays:** For laboratory work, consider establishing standard PDE4 inhibitor profiling assays. These typically include recombinant PDE4 enzyme activity assays, measuring cAMP levels in relevant cell lines (e.g., monocytes, T-cells), and evaluating cytokine production in response to inflammatory stimuli.

- **Use Roflumilast as a Benchmark:** Given its well-documented profile, roflumilast serves as an excellent positive control in experiments to help contextualize the potency and efficacy of **tofimilast**.

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